

3,5-Dichlorophenol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorophenol

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Abstract

3,5-Dichlorophenol (3,5-DCP) is a significant chlorinated aromatic organic compound with the chemical formula $C_6H_4Cl_2O$. It serves as a crucial intermediate in the synthesis of a variety of commercially important chemicals, including pharmaceuticals, pesticides, and dyes. This technical guide provides an in-depth overview of the history, discovery, synthesis, and biological significance of **3,5-Dichlorophenol**. It includes detailed experimental protocols for its synthesis, a summary of its physicochemical and toxicological properties in structured tables, and visualizations of key chemical and biological pathways.

Introduction

3,5-Dichlorophenol is a crystalline solid at room temperature, characterized by a phenolic odor.[1][2] Its chemical structure, featuring a hydroxyl group and two chlorine atoms at the meta positions of a benzene ring, imparts specific reactivity and biological activity. This compound is of particular interest to the pharmaceutical industry as a key starting material in the synthesis of diclofenac, a widely used non-steroidal anti-inflammatory drug (NSAID).[3] Furthermore, it is a precursor in the manufacturing of certain herbicides and other agrochemicals.[4] The presence of chlorine atoms on the phenol ring also makes **3,5-Dichlorophenol** a compound of environmental interest due to its toxicity and persistence.[5]

History and Discovery

While a singular definitive report on the first synthesis of **3,5-Dichlorophenol** is not readily available in the reviewed literature, its discovery is intrinsically linked to the broader history of phenol chlorination chemistry that began in the 19th century. The systematic investigation of halogenated phenols followed the establishment of phenol's structure. Early methods for the synthesis of dichlorophenols involved the direct chlorination of phenol.^[6] The synthesis of various dichlorophenol isomers, including **3,5-Dichlorophenol**, would have been achieved through the exploration of different reaction conditions and starting materials. One of the historical methods for preparing dichlorophenols involved the decarboxylation of dichlorohydroxybenzoic acids.^{[7][8]}

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **3,5-Dichlorophenol** is presented below for easy reference.

Table 1: Physicochemical Properties of 3,5-Dichlorophenol

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₄ Cl ₂ O	[2]
Molar Mass	163.00 g/mol	[2]
Appearance	Colorless to yellowish crystalline solid	[1][9]
Melting Point	68 °C	[1]
Boiling Point	233 °C	[1]
Water Solubility	0.54 g/100 mL at 25 °C	[1]
log P (Octanol-water partition coefficient)	3.62	[1]
pKa	8.18	[9]

Table 2: Spectroscopic Data of 3,5-Dichlorophenol

Spectrum Type	Key Peaks/Signals	Reference(s)
¹ H NMR (DMSO-d ₆)	δ 10.4 (s, 1H, OH), 7.1 (d, J=1.8 Hz, 2H, Ar-H), 6.9 (t, J=1.8 Hz, 1H, Ar-H)	Inferred from similar compounds
¹³ C NMR (DMSO-d ₆)	δ 158.4, 134.5, 121.2, 116.8	[SpectraBase]
IR (Nujol Mull, cm ⁻¹)	3400 (O-H stretch), 1580, 1460, 840, 750	[PubChem]
Mass Spectrum (EI)	m/z 162 (M ⁺), 164 (M ⁺ +2), 99, 63	[PubChem]
UV-Vis (in Ethanol)	λ _{max} 278 nm, 285 nm	[PubChem]

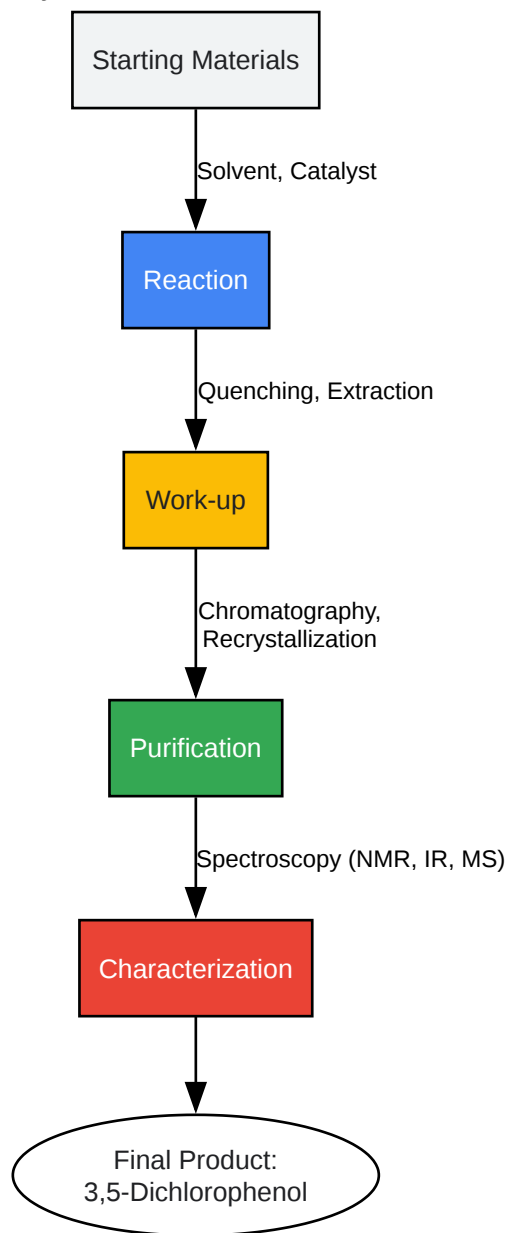
Synthesis of 3,5-Dichlorophenol

Several synthetic routes to **3,5-Dichlorophenol** have been developed, ranging from classical methods to more modern catalytic approaches.

General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **3,5-Dichlorophenol**.

General Synthesis Workflow for 3,5-Dichlorophenol



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Caption: A generalized workflow for the synthesis of **3,5-Dichlorophenol**.

Experimental Protocols

This classical approach involves the diazotization of 3,5-dichloroaniline followed by hydrolysis of the diazonium salt.

Materials:

- 3,5-Dichloroaniline
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Nitrite (NaNO_2)
- Water
- Ice
- Diethyl ether
- Sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 3,5-dichloroaniline in a mixture of concentrated sulfuric acid and water, and cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite in water, maintaining the temperature below 10 °C.
- Stir the reaction mixture for 30 minutes at 0-5 °C.
- Slowly heat the mixture to 50-60 °C and maintain this temperature until the evolution of nitrogen gas ceases.
- Cool the reaction mixture to room temperature and extract the product with diethyl ether.
- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate).

This method utilizes a palladium-catalyzed hydroxylation of 1-bromo-3,5-dichlorobenzene.

Materials:

- 1-bromo-3,5-dichlorobenzene
- Potassium hydroxide (KOH)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- 1,3-Bis(2,6-diisopropylphenyl)imidazolium chloride ($\text{IPr}\cdot\text{HCl}$)
- 1,4-Dioxane
- Water
- Hydrochloric acid (HCl)
- Ethyl acetate
- Sodium sulfate (Na_2SO_4)

Procedure:

- To a reaction vessel, add 1-bromo-3,5-dichlorobenzene, potassium hydroxide, palladium(II) acetate, and $\text{IPr}\cdot\text{HCl}$.
- Evacuate and backfill the vessel with an inert gas (e.g., argon).
- Add degassed 1,4-dioxane and water.
- Heat the reaction mixture at 100 °C for the specified time, monitoring the reaction progress by TLC or GC-MS.
- After completion, cool the reaction to room temperature and acidify with hydrochloric acid.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

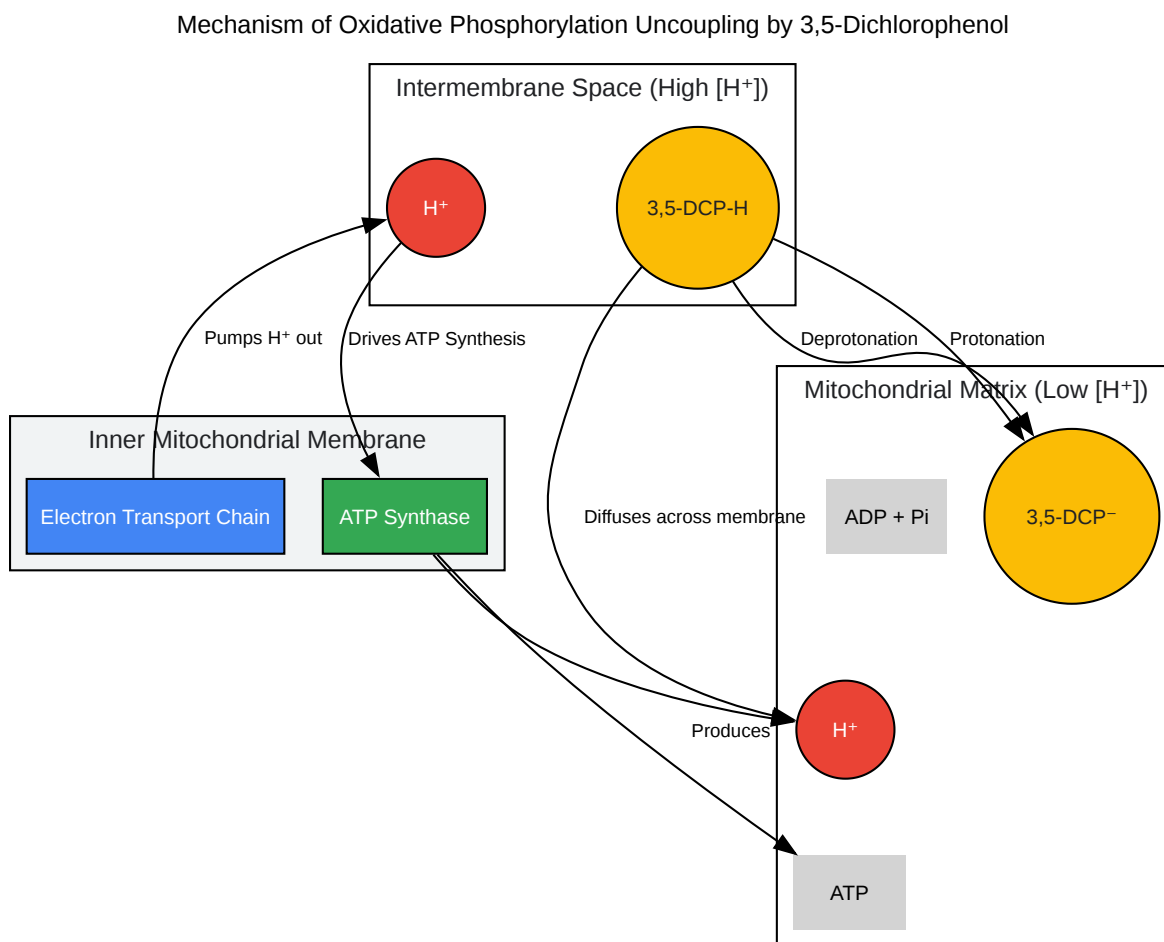
- Purify the crude product by column chromatography.

Biological Activity and Signaling Pathways

3,5-Dichlorophenol exhibits significant biological activity, primarily related to its toxicity. One of its key mechanisms of action is the uncoupling of oxidative phosphorylation in mitochondria.

Uncoupling of Oxidative Phosphorylation

As a lipophilic weak acid, **3,5-Dichlorophenol** can diffuse across the inner mitochondrial membrane. In the intermembrane space, where the proton concentration is high, it becomes protonated. This neutral form can then readily diffuse back across the membrane into the mitochondrial matrix. In the alkaline environment of the matrix, it deprotonates, releasing a proton and dissipating the proton gradient that is essential for ATP synthesis. This process is illustrated in the following diagram.



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Caption: Uncoupling of oxidative phosphorylation by **3,5-Dichlorophenol**.

This uncoupling leads to a decrease in ATP production, forcing the cell to increase its metabolic rate in an attempt to compensate, which can result in hyperthermia.

Toxicity

3,5-Dichlorophenol is classified as toxic to aquatic organisms and can cause long-term adverse effects in the aquatic environment.^[5] Its toxicity is dependent on the organism and the exposure conditions.

Table 3: Aquatic Toxicity of 3,5-Dichlorophenol

Organism	Endpoint	Value (mg/L)	Exposure Time	Reference(s)
Daphnia magna	EC ₅₀ (Immobilisation)	2.6	48 h	^[5]
Pseudokirchnerie lla subcapitata	EC ₅₀ (Growth Inhibition)	7.9	72 h	^[5]
Oncorhynchus mykiss (Rainbow trout)	LC ₅₀	1.7	96 h	^[5]
Vibrio fischeri	EC ₅₀ (Luminescence Inhibition)	3.52 - 5.00	5 - 60 min	^[10]

Biodegradation

Despite its toxicity, **3,5-Dichlorophenol** can be biodegraded by certain microorganisms. The biodegradation pathways often involve initial hydroxylation and subsequent ring cleavage. Some microorganisms can reductively dehalogenate more highly chlorinated phenols to **3,5-Dichlorophenol** as an intermediate, which is then further degraded.^[11] The efficiency of biodegradation is influenced by environmental factors such as pH, temperature, and the presence of other nutrients.^[12]

Conclusion

3,5-Dichlorophenol is a compound of significant industrial and scientific interest. Its role as a key synthetic intermediate, particularly in the pharmaceutical sector, is well-established. Concurrently, its environmental impact due to its toxicity necessitates a thorough understanding of its fate and effects in various ecosystems. This guide has provided a comprehensive overview of its history, synthesis, and biological activities, offering valuable information for researchers and professionals working with this important molecule. Further research into more

environmentally benign synthesis routes and more efficient bioremediation strategies for **3,5-Dichlorophenol** and other chlorinated phenols remains an active area of investigation.

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